

An In-depth Technical Guide to 4,5-Disubstituted-2-nitrobenzoic Acids

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Compound of Interest

Compound Name: 4,5-Dimethyl-2-nitrobenzoic acid

Cat. No.: B1611096

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A Note on the Target Compound: Initial searches for "**4,5-Dimethyl-2-nitrobenzoic acid**" did not yield extensive information in major chemical databases. A single supplier lists the CAS number as 4315-14-4. However, the structurally similar and well-documented compound, 4,5-Dimethoxy-2-nitrobenzoic acid, is often a subject of research and development. This guide will focus on 4,5-Dimethoxy-2-nitrobenzoic acid (CAS No. 4998-07-6), as it is the likely compound of interest for researchers and drug development professionals.

Core Compound Identification and Properties

4,5-Dimethoxy-2-nitrobenzoic acid is a nitroaromatic compound that serves as a versatile intermediate in the synthesis of various organic molecules, including heterocyclic compounds and more complex pharmaceutical agents.^[1]

Identifier	Value
CAS Number	4998-07-6
Molecular Formula	C ₉ H ₉ NO ₆ ^{[2][3]}
Molecular Weight	227.17 g/mol ^{[1][4]}
IUPAC Name	4,5-Dimethoxy-2-nitrobenzoic acid ^[5]
Synonyms	3,4-Dimethoxy-6-nitrobenzoic acid ^[5]

Physical and Chemical Properties:

Property	Value	Source
Melting Point	195-197 °C	[1][4]
Boiling Point	409.5±45.0 °C at 760 mmHg	[3]
Appearance	Yellow crystalline powder	[1][3]
Solubility	Insoluble in water; Soluble in DMSO and methanol	[1][3]
Density	1.4±0.1 g/cm ³	[3]

Experimental Protocols: Synthesis of 4,5-Dimethoxy-2-nitrobenzoic acid

Two primary synthetic routes from commercially available precursors are well-documented.

Synthesis from Veratric Acid

This method involves the nitration of 3,4-dimethoxybenzoic acid (veratric acid).

Experimental Protocol:

- **Reaction Setup:** To a 100 mL flask, add 3,4-dimethoxybenzoic acid (10 g, 54.9 mmol).
- **Nitration:** In an ice bath, slowly add 20% nitric acid (50 mL).
- **Reaction Conditions:** Stir the reaction mixture at 60 °C for 6 hours.
- **Work-up:** After cooling to room temperature, pour the mixture into ice water.
- **Isolation:** Filter the resulting solid, wash with water, and dry.
- **Purification:** Purify the crude product by silica gel column chromatography to yield 4,5-dimethoxy-2-nitrobenzoic acid as a light yellow solid.

Synthesis from 3,4-dimethoxy-6-nitrobenzaldehyde

This protocol involves the oxidation of the corresponding aldehyde.

Experimental Protocol:

- **Reaction Mixture:** In a suitable vessel, combine 3,4-dimethoxy-6-nitrobenzaldehyde (10 g), water (20 mL), and methanol (30 mL).
- **Addition of Reagents:** Add acetic acid (3.5 mL) and 30% hydrogen peroxide (9 mL). Stir the mixture well.
- **Oxidation:** Add a solution of sodium chlorite (80% purity, 9 g) in water (5 mL). The reaction is exothermic and should be monitored, maintaining a temperature of around 50 °C.
- **Quenching:** Upon completion of the reaction, add sodium bisulfite (10.5 g) to quench the reaction.
- **Isolation:** Evaporate the solvent to dryness. Dissolve the residue in a sodium hydroxide solution (6 g in 10 mL of water) and filter to remove impurities.
- **Precipitation:** Acidify the filtrate with sulfuric acid to a pH of 1 to precipitate the product.
- **Final Product:** Filter the precipitate and dry to obtain 4,5-dimethoxy-2-nitrobenzoic acid.

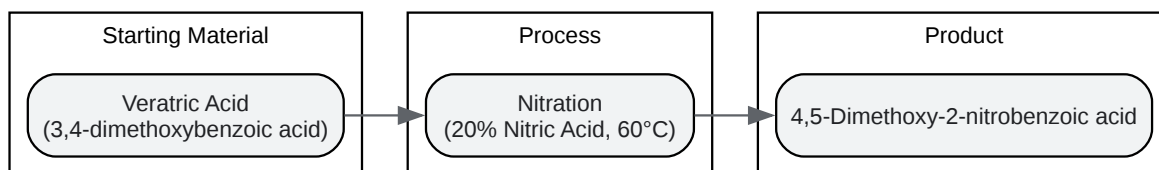
Applications in Research and Development

4,5-Dimethoxy-2-nitrobenzoic acid is a key building block in organic synthesis. Its primary applications include:

- **Synthesis of Heterocycles:** It is a precursor for the synthesis of 6,7-dimethoxyquinazoline derivatives.^[1]
- **Organometallic Chemistry:** It reacts with organotin oxides and halides to form organotin carboxylates.^[1]

Visualization of Synthetic Pathway

The synthesis of 4,5-Dimethoxy-2-nitrobenzoic acid from Veratric Acid can be visualized as a straightforward workflow.



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Caption: Synthesis workflow for 4,5-Dimethoxy-2-nitrobenzoic acid.

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